

UHPLC-Orbitrap-MS method for Fenamidone metabolite analysis

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Compound of Interest

Compound Name: Fenamidone Metabolite

CAS No.: 332855-88-6

Cat. No.: B164970

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Application Note: A-001

High-Throughput Analysis of Fenamidone and Its Metabolites in Complex Matrices Using UHPLC-Orbitrap-MS

Abstract

This application note details a robust and sensitive method for the simultaneous quantification and identification of the fungicide fenamidone and its primary metabolites in complex environmental and agricultural matrices. Leveraging the separation power of Ultra-High-Performance Liquid Chromatography (UHPLC) coupled with the high-resolution, accurate-mass (HRAM) capabilities of Orbitrap Mass Spectrometry (MS), this method provides a comprehensive workflow for researchers, food safety scientists, and drug development professionals. The protocol outlines sample preparation, optimized chromatographic conditions, and mass spectrometry parameters, along with data analysis strategies for confident metabolite identification.

Introduction

Fenamidone, an imidazolinone fungicide, is widely used to control oomycete diseases in various crops.[1] Its application raises concerns about potential residues in food products and environmental compartments.[2] Understanding the metabolic fate of fenamidone is crucial for comprehensive risk assessment. The parent compound can degrade into several metabolites, some of which may exhibit comparable or higher toxicity.[3][4][5] Therefore, a highly sensitive and selective analytical method is required to monitor fenamidone and its transformation products.

Ultra-High-Performance Liquid Chromatography (UHPLC) coupled with Orbitrap Mass Spectrometry has emerged as a powerful tool for metabolomic analysis due to its high sensitivity, resolution, and ability to characterize a wide range of molecules.[6][7] The Orbitrap analyzer's exceptional mass accuracy and resolution are ideal for the detailed characterization of complex profiles, enabling the confident identification of metabolites in intricate matrices.[6] [8] This application note presents a validated UHPLC-Orbitrap-MS method designed for the targeted quantification of fenamidone and the simultaneous screening and identification of its metabolites.

Scientific Principles

The method's efficacy is built upon the synergistic combination of UHPLC's superior separation efficiency and the Orbitrap's HRAM capabilities.

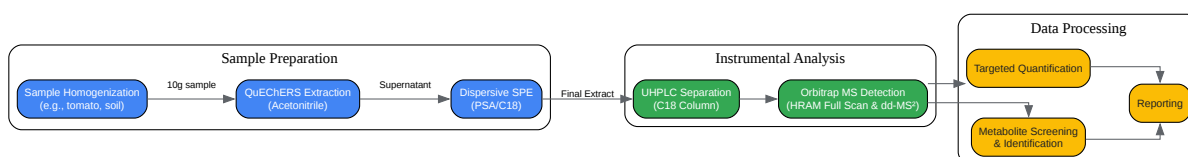
- **UHPLC Separation:** The use of sub-2- μm particle columns in UHPLC systems allows for rapid and highly efficient separations, providing excellent resolution of the parent compound from its structurally similar metabolites.[7] This is critical for accurate quantification and reduces ion suppression effects in the mass spectrometer.
- **Orbitrap Mass Analysis:** The Orbitrap mass analyzer traps ions in an electrostatic field and measures their oscillation frequencies to determine their mass-to-charge ratios (m/z). [6] This technology provides:
 - **High Resolution:** The ability to distinguish between ions with very similar m/z values, which is essential for separating analyte signals from matrix interferences.

- High Mass Accuracy: Typically in the low ppm range, this allows for the confident determination of elemental compositions and significantly reduces the number of potential candidates during metabolite identification.[9]

This combination enables a workflow where targeted compounds can be quantified with high certainty, while simultaneously screening for known and unknown metabolites in a single analytical run.

Experimental Workflow

The overall analytical workflow is depicted below, from sample collection to final data analysis.



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Caption: Overview of the analytical workflow.

Detailed Protocols

Sample Preparation (QuEChERS Method)

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted technique for pesticide residue analysis in food and agricultural samples.[10]

Materials:

- Homogenized sample (e.g., tomato, soil): 10 g
- Acetonitrile (ACN), HPLC grade

- Anhydrous Magnesium Sulfate (MgSO_4)
- Sodium Chloride (NaCl)
- Dispersive SPE tubes containing Primary Secondary Amine (PSA) and C18 sorbents
- 50 mL polypropylene centrifuge tubes

Procedure:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Add the QuEChERS extraction salts (e.g., 4 g MgSO_4 , 1 g NaCl).
- Cap the tube and shake vigorously for 1 minute.
- Centrifuge at 5000 rpm for 5 minutes.[\[11\]](#)
- Transfer the supernatant (acetonitrile layer) to a dispersive SPE tube containing PSA and C18.
- Vortex for 30 seconds.
- Centrifuge at 5000 rpm for 5 minutes.
- Filter the supernatant through a 0.22 μm syringe filter into an autosampler vial for UHPLC-Orbitrap-MS analysis.

Causality: The acetonitrile extraction efficiently partitions the moderately polar fenamidone and its metabolites from the aqueous sample matrix. The d-SPE step with PSA removes organic acids and sugars, while C18 removes non-polar interferences, resulting in a cleaner extract and minimizing matrix effects.

UHPLC-Orbitrap-MS Analysis

Instrumentation:

- UHPLC System: Thermo Scientific™ Vanquish™ Horizon UHPLC System (or equivalent)
- Mass Spectrometer: Thermo Scientific™ Q Exactive™ HF Hybrid Quadrupole-Orbitrap™ Mass Spectrometer (or equivalent)

UHPLC Parameters:

Parameter	Value
Column	Hypersil GOLD™ C18 (100 x 2.1 mm, 1.9 μm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.3 mL/min
Injection Volume	5 μL
Column Temp.	40 °C
Gradient	5% B to 95% B in 8 min, hold for 2 min, re-equilibrate

Orbitrap MS Parameters:

Parameter	Value
Ionization Mode	Heated Electrospray Ionization (HESI), Positive
Spray Voltage	3.5 kV
Capillary Temp.	320 °C
Full Scan Resolution	60,000
Scan Range	m/z 100-1000
dd-MS ² Resolution	15,000
TopN	5
NCE	Stepped 20, 30, 40

Causality: A C18 column provides excellent retention and separation for fenamidone and its metabolites. The acidic mobile phase promotes protonation, making positive ion mode ESI more efficient. The high-resolution full scan ensures accurate mass measurement for precursor ions, while the data-dependent MS² (dd-MS²) provides fragmentation data for structural elucidation of potential metabolites.[12]

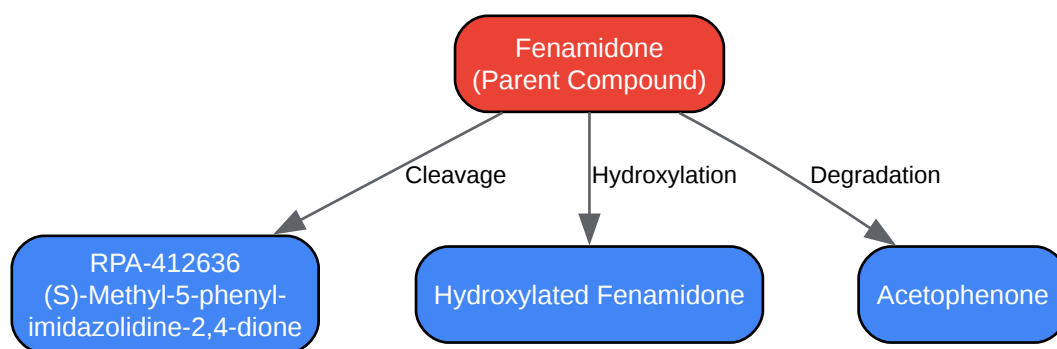
Data Analysis and Metabolite Identification

Targeted Quantification

For fenamidone, quantification is performed by extracting the ion chromatogram for its exact mass [M+H]⁺. A calibration curve should be prepared using matrix-matched standards to compensate for any matrix effects.[13]

Metabolite Identification

The major degradation pathway for fenamidone in the environment involves biotransformation under aerobic conditions.[14] Key metabolites include cleavage products and hydroxylated derivatives.[3][4]



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Caption: Simplified metabolic pathway of Fenamidone.

Identification Strategy:

- Mass Extraction: Extract potential metabolite exact masses from the full scan data based on predicted biotransformations (e.g., hydroxylation, demethylation, cleavage).

- **Isotopic Pattern Matching:** Verify the isotopic pattern of the candidate peaks with the theoretical pattern for the proposed elemental formula.
- **Fragmentation Analysis:** Compare the experimental dd-MS² fragmentation pattern with that of the parent compound and/or with in-silico fragmentation predictions to confirm the structure.

Method Validation

To ensure the reliability of the method, a validation study should be conducted according to established guidelines (e.g., SANTE/11813/2017).^{[11][15]} Key parameters to evaluate include:

- **Linearity:** Assess the response of the instrument to different concentrations of the analyte.
- **Accuracy & Precision:** Determined through recovery studies at multiple fortification levels. ^[11] Recoveries should typically be within 70-120% with a relative standard deviation (RSD) of $\leq 20\%$.
- **Limit of Quantification (LOQ):** The lowest concentration of the analyte that can be reliably quantified with acceptable accuracy and precision.
- **Specificity:** The ability of the method to differentiate the target analyte from other components in the sample.^[15]

Conclusion

The described UHPLC-Orbitrap-MS method offers a powerful and reliable solution for the analysis of fenamidone and its metabolites. The combination of high-efficiency separation, high-resolution mass spectrometry, and a streamlined sample preparation protocol enables sensitive and accurate quantification of the parent compound while providing the capability to identify key metabolic products. This comprehensive approach is essential for accurate environmental monitoring, food safety assessment, and a deeper understanding of the metabolic fate of fenamidone.

References

- Analytical method validation, dissipation and safety evaluation of combination fungicides fenamidone + mancozeb and iprovalicarb + propineb in/on tomato. National Institutes of Health. [\[Link\]](#)
- Validation of Analytical Methods Used for Pesticide Residue Detection in Fruits and Vegetables. ResearchGate. [\[Link\]](#)
- Method Validation for Pesticide Residue Analysis in Water, Food, Soil & Air Using Gas Chromatography. SWA Environmental Consultants & Engineers. [\[Link\]](#)
- Validation of Analytical Methods Used for Pesticide Residue Detection in Fruits and Vegetables. OUCI. [\[Link\]](#)
- Method Validation and Quality Control Procedures for Pesticide Residues Analysis in Food and Feed. European Commission. [\[Link\]](#)
- Determination of the residues of fenamidone and MPID in animal source foods by HPLC-MS. ResearchGate. [\[Link\]](#)
- Validation and global uncertainty of a gas chromatographic with mass spectrometry method for fenamidone analysis in grapes and wines. LEPABE - Universidade do Porto. [\[Link\]](#)
- Fenamidone: Drinking Water Assessment for the Proposed IR-4 New Uses on Basil and Leafy. Regulations.gov. [\[Link\]](#)
- Fundamentals and Advances of Orbitrap Mass Spectrometry. ResearchGate. [\[Link\]](#)
- Mass-spectrometry based metabolomics: an overview of workflows, strategies, data analysis and applications. PubMed Central. [\[Link\]](#)
- Mass Spectrometry for Metabolomics: Techniques, Applications, and Instrumentation. Metabolomics-2024. [\[Link\]](#)
- Spatial metabolomics principles and application to cancer research. Lirias. [\[Link\]](#)
- Environmental Chemistry Methods: Fenamidone (RPA 407213). US EPA. [\[Link\]](#)
- Orbitrap Mass Spectrometry. ACS Publications. [\[Link\]](#)

- Dissipation kinetics of fenamidone, propamocarb and their metabolites in ambient soil and water samples and unknown screening of metabolites. ResearchGate. [[Link](#)]
- Determination of fenamidone residues by surface-enhanced Raman spectroscopy. E3S Web of Conferences. [[Link](#)]
- Dissipation kinetics of fenamidone, propamocarb and their metabolites in ambient soil and water samples and unknown screening of metabolites. PubMed. [[Link](#)]
- Diphenamid metabolism in plants. PubMed. [[Link](#)]
- Rapid Discovery of the Potential Toxic Compounds in Polygonum multiflorum by UHPLC/Q-Orbitrap-MS-Based Metabolomics and Correlation Analysis. Frontiers. [[Link](#)]

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Sources

- 1. e3s-conferences.org [e3s-conferences.org]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Dissipation kinetics of fenamidone, propamocarb and their metabolites in ambient soil and water samples and unknown screening of metabolites - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Diphenamid metabolism in plants - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Mass-spectrometry based metabolomics: an overview of workflows, strategies, data analysis and applications - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Frontiers | Rapid Discovery of the Potential Toxic Compounds in Polygonum multiflorum by UHPLC/Q-Orbitrap-MS-Based Metabolomics and Correlation Analysis [frontiersin.org]
- 8. researchgate.net [researchgate.net]
- 9. pubs.acs.org [pubs.acs.org]
- 10. documents.thermofisher.com [documents.thermofisher.com]

- [11. Analytical method validation, dissipation and safety evaluation of combination fungicides fenamidone + mancozeb and iprovalicarb + propineb in/on tomato - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. Profiling Pesticide Metabolites Using UHPLC-HRMS \[thermofisher.com\]](#)
- [13. eurl-pesticides.eu \[eurl-pesticides.eu\]](#)
- [14. downloads.regulations.gov \[downloads.regulations.gov\]](#)
- [15. swaenviro.com \[swaenviro.com\]](#)
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